

An In-depth Technical Guide to Methyl 2-Aminobenzoate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-Anilinobenzoic acid methyl ester

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Abstract

Methyl 2-aminobenzoate, also widely known as methyl anthranilate, is a pivotal organic ester with significant applications across the pharmaceutical, fragrance, and chemical industries. This technical guide provides a comprehensive literature review of its synthesis, chemical and physical properties, spectroscopic characterization, and diverse applications. We delve into the mechanistic underpinnings of its synthesis and its role as a precursor to bioactive molecules, particularly the fenamate class of nonsteroidal anti-inflammatory drugs (NSAIDs). This document is intended for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical insights into the utility of this versatile compound.

Introduction and Chemical Identity

Methyl 2-aminobenzoate (CAS No. 134-20-3) is an ester of anthranilic acid and methanol.[1] Its chemical formula is $C_8H_9NO_2$, and it possesses a molecular weight of 151.16 g/mol.[2] The molecule features a benzene ring substituted with both an amino group ($-NH_2$) and a methyl ester group ($-COOCH_3$) in an ortho arrangement. This unique structure imparts a characteristic grape-like aroma and makes it a valuable intermediate in organic synthesis.[1][3]

Key Identifiers:

- IUPAC Name: methyl 2-aminobenzoate[2]
- Synonyms: Methyl anthranilate, 2-Aminobenzoic acid methyl ester, o-Aminobenzoic acid methyl ester[1][4]
- InChI: 1S/C8H9NO2/c1-11-8(10)6-4-2-3-5-7(6)9/h2-5H,9H2,1H3[2]
- SMILES: COC(=O)C1=CC=CC=C1N[2]

Physicochemical Properties

Methyl 2-aminobenzoate is a colorless to light yellow liquid or crystalline solid with a melting point of 24 °C and a boiling point of 256 °C.[1] It exhibits a density of approximately 1.168 g/mL at 25 °C.[5] The compound is slightly soluble in water but freely soluble in organic solvents like ethanol and diethyl ether.[6] A notable characteristic is its blue fluorescence under ultraviolet light.[1]

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₉ NO ₂	[2]
Molecular Weight	151.16 g/mol	[2]
Melting Point	24 °C	[1][5]
Boiling Point	256 °C	[1][5]
Density	1.168 g/mL at 25 °C	[5]
Refractive Index	1.5825	[5]
Flash Point	104.4 °C	[1]
Solubility	Slightly soluble in water; soluble in ethanol, diethyl ether	[6]

Synthesis of Methyl 2-Aminobenzoate

The most common and industrially viable method for the synthesis of methyl 2-aminobenzoate is the Fischer-Speier esterification of anthranilic acid with methanol, using a strong acid

catalyst.

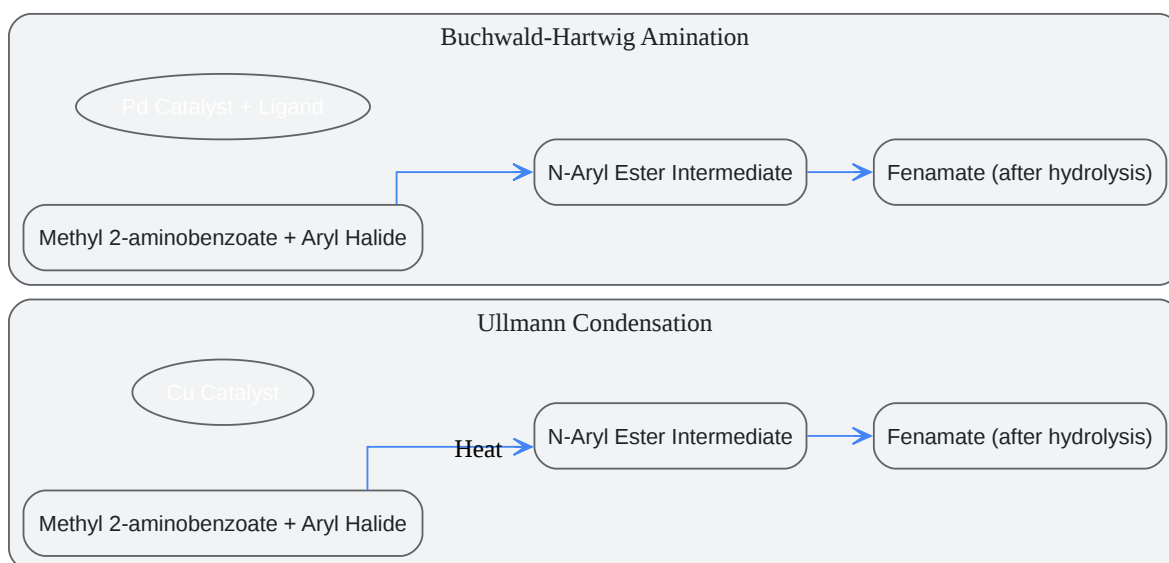
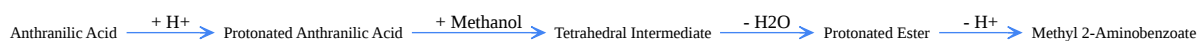
Fischer-Speier Esterification: Mechanism and Rationale

The Fischer esterification is a classic acid-catalyzed condensation reaction. The mechanism involves the protonation of the carbonyl oxygen of the carboxylic acid, which enhances its electrophilicity. The alcohol then acts as a nucleophile, attacking the carbonyl carbon. Subsequent proton transfers and the elimination of a water molecule yield the ester. The reaction is reversible, and to drive the equilibrium towards the product, an excess of the alcohol (methanol) is typically used, or the water formed is removed.^{[7][8]}

Water

H⁺ (catalyst)

Methanol



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